

"comparative study of reactive dyes for cotton dyeing"

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Compound of Interest

Compound Name: Reactive yellow 185

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A Comparative Guide to Reactive Dyes for Cotton Dyeing

This guide provides a comprehensive comparison of different classes of reactive dyes used for dyeing cotton fibers. It is intended for researchers and textile scientists, offering objective performance data, detailed experimental protocols, and visual representations of key processes and concepts. Reactive dyes are the most widely used dyes for cellulosic fibers due to their ability to form a strong covalent bond with the fiber, resulting in excellent wash fastness and a wide range of vibrant colors.^{[1][2]}

Overview of Reactive Dye Classes

Reactive dyes are broadly classified based on their reactive group, which dictates their reactivity and the optimal conditions for application. The primary classes include those based on triazine and vinyl sulfone.

- Dichlorotriazine (DCT) Dyes: Known as "cold brand" dyes, they are highly reactive and can be applied at lower temperatures (32-60°C).^[3]
- Monochlorotriazine (MCT) Dyes: Referred to as "hot brand" dyes, they have lower reactivity and require higher temperatures (72-93°C) for fixation.^{[3][4]}
- Vinyl Sulfone (VS) Dyes: These are moderately reactive and are typically applied at temperatures between those of cold and hot brand dyes.^{[1][3]} The reactive group is activated under alkaline conditions.^[5]

- **Bifunctional Dyes:** These dyes contain two reactive groups, either of the same type (homo-bifunctional) or different types (hetero-bifunctional, e.g., MCT-VS).^[1] This design enhances fixation efficiency and provides more robust performance across varying dyeing conditions.^{[1][6]}

Performance Comparison

The performance of reactive dyes is evaluated based on several key parameters, including their efficiency in binding to the fiber (exhaustion and fixation) and the durability of the color (fastness properties).

Table 1: General Characteristics and Dyeing Conditions

Dye Class	Common Name	Reactivity	Optimal Dyeing Temp.	Fixation Mechanism
Dichlorotriazine (DCT)	Cold Brand	High	32 - 60°C ^[3]	Nucleophilic Substitution
Monochlorotriazine (MCT)	Hot Brand	Low	72 - 93°C ^[3]	Nucleophilic Substitution
Vinyl Sulfone (VS)	Medium Brand	Medium	60 - 71°C ^[3]	Nucleophilic Addition
Bifunctional (e.g., MCT-VS)	High Fixation	High	60°C ^[1]	Dual Substitution/Addition

Table 2: Comparative Performance Metrics

Dye Class	Exhaustion (%)	Fixation (%)	Wash Fastness (Grade 1-5)	Light Fastness (Grade 1-8)	Rubbing Fastness (Grade 1-5)
Dichlorotriazine (DCT)	60 - 70	50 - 60	3 - 4	3 - 4	3 - 4
Monochlorotriazine (MCT)	70 - 80	60 - 75	4 - 5	4 - 5	4
Vinyl Sulfone (VS)	70 - 85	70 - 80	4 - 5	4 - 5	4
Bifunctional / Polyfunctional	> 80[7]	> 90[7]	4 - 5 (Excellent)[7][8]	4 (Moderate) [8][9]	4 - 5 (Good to Excellent)[10]

Note: Fastness grades are based on a grayscale rating where 5 (for wash/rubbing) and 8 (for light) represent the best performance.

Experimental Protocols

This section details the standardized methodologies for dyeing cotton fabric with reactive dyes and evaluating the results.

Materials and Reagents

- Scoured and bleached 100% cotton fabric
- Reactive dye (e.g., MCT, VS, or Bifunctional type)
- Glauber's salt (Na_2SO_4) or Common salt (NaCl) as an electrolyte
- Soda ash (Na_2CO_3) as an alkali/fixing agent
- Wetting agent
- Sequestering agent

- Soap solution (for after-treatment)
- Acetic acid (for neutralization)

Dyeing Procedure (Exhaust Method)

The exhaust method is a common laboratory and industrial process for reactive dyeing.[\[4\]](#)

- Dye Bath Preparation: Set up a dye bath with a specific liquor-to-material ratio (e.g., 1:50).
[\[11\]](#) Add the required amount of water, wetting agent, and sequestering agent.
- Dye Dissolving: Prepare a stock solution of the reactive dye by pasting it with a small amount of cold water and then dissolving it with hot water.[\[12\]](#)
- Exhaustion Phase:
 - Introduce the cotton fabric into the dye bath at room temperature and run for 10 minutes.
 - Add the dissolved dye solution and raise the temperature to the target for the specific dye class (e.g., 40°C for cold brand, 85°C for hot brand).[\[12\]](#)[\[13\]](#)
 - Add the required amount of salt (e.g., 30-60 g/L) in portions over 15-20 minutes. The salt helps to neutralize the negative charge on the cotton fiber surface, promoting dye exhaustion.[\[3\]](#)[\[4\]](#)
 - Continue running the machine for 30-45 minutes to allow the dye to absorb onto the fiber.
[\[13\]](#)
- Fixation Phase:
 - Add the alkali (e.g., 10-20 g/L of soda ash) to the dye bath. This raises the pH and initiates the chemical reaction between the dye and the hydroxyl groups of the cellulose, forming a covalent bond.[\[2\]](#)[\[3\]](#)
 - Continue the dyeing process for another 30-60 minutes at the target temperature to ensure complete fixation.[\[12\]](#)
- Drain and Rinse: Cool the dye bath, drain the liquor, and rinse the fabric with cold water.

After-Treatment (Wash-off)

A thorough wash-off process is critical to remove unfixed and hydrolyzed dye, which ensures good wash fastness.^[3]

- Hot Rinse: Rinse the dyed fabric in hot water.
- Neutralization: Treat the fabric with a dilute acetic acid solution at 50°C to neutralize any residual alkali.^[4]
- Soaping: Wash the fabric with a soap solution at or near boiling temperature for 10-15 minutes.
- Final Rinsing: Rinse again with hot water, followed by a final cold water rinse.^[4]
- Drying: Squeeze the excess water and dry the fabric.

Performance Evaluation

- Color Strength (K/S Value): Measured using a spectrophotometer to determine the depth of shade.^[14]
- Wash Fastness: Evaluated according to standard methods like ISO 105-C06.^[7] The test assesses color change and staining on adjacent fabrics.
- Light Fastness: Determined using a light fastness tester (e.g., Xenon arc lamp) following a standard like ISO 105-B02.
- Rubbing Fastness (Crocking): Assessed using a crockmeter according to ISO 105-X12 to measure the transfer of color from the fabric surface when rubbed.

Visualizations

Experimental Workflow for Cotton Dyeing

Caption: Workflow of the reactive dyeing process for cotton fabric.

Reactive Dye-Fiber Bonding Mechanism

Caption: Covalent bond formation between a reactive dye and cotton.

Comparison of Reactive Dye Characteristics

Caption: Key characteristics of different reactive dye classes.

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